Single Crystal X-ray Diffraction of Benzylguanidinium Acetate: A Definitive Characterization Guide

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Compound of Interest

Compound Name:	*N-Benzylguanidinium acetate*
CAS No.:	*117053-38-0; 2211-57-6*
Cat. No.:	*B2724318*

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Executive Summary

In the development of benzylguanidine derivatives—compounds critical for adrenergic neuron blocking and radiopharmaceutical imaging (e.g., MIBG analogs)—solid-state characterization is the gatekeeper of clinical viability. Benzylguanidinium acetate represents a specific salt form designed to optimize solubility and bioavailability.

This guide objectively compares Single Crystal X-ray Diffraction (SCXRD) against alternative characterization methods (PXRD, NMR, DSC). While other techniques provide bulk phase identity, only SCXRD delivers the absolute structural proof required for regulatory submission and intellectual property protection: specifically, the confirmation of proton transfer (salt formation) and the mapping of the robust hydrogen-bonding networks that dictate stability.

Part 1: The Structural Challenge

The primary challenge in characterizing benzylguanidinium acetate is distinguishing between a neutral cocrystal and an ionic salt.

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- The Guanidinium Moiety: A planar, resonance-stabilized cation capable of donating up to 6 hydrogen bonds.
- The Acetate Counterion: A bidentate acceptor.

The Critical Question: Did the proton transfer from acetic acid to the benzylguanidine base?

- If yes: It is a salt (Ionic interactions, high melting point, distinct solubility).
- If no: It is a cocrystal (Neutral interactions, different regulatory pathway).

Only SCXRD can directly visualize the hydrogen atoms involved in this transfer, making it the non-negotiable gold standard.

Part 2: Comparative Analysis (The "Product" vs. Alternatives)

The following table compares SCXRD (The "Product") against standard alternatives in the context of characterizing benzylguanidinium acetate.

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Feature	SCXRD (Gold Standard)	Powder XRD (PXRD)	Solid-State NMR (ssNMR)	DSC / TGA
Primary Output	Absolute 3D atomic structure (coordinates).	Bulk phase fingerprint (2 peaks).	Local chemical environment (Chemical shift).	Thermal events (Melting, degradation).
Proton Transfer	Directly observable (via electron density difference maps).	Inferred (requires high-quality Rietveld refinement).	Inferred (via N chemical shift changes).	Indirect (inferred from Tm elevation).
Stoichiometry	Exact (e.g., 1:1 vs 1:2 host-guest ratios).	Ambiguous without elemental analysis.	Qualitative.	Quantitative (for solvates only).
H-Bonding	Maps precise donor-acceptor distances (<0.001 Å precision).	Cannot resolve individual H-bonds ab initio.	Probes H-bond strength, not geometry.	N/A
Sample Req.	Single crystal (mm).	Polycrystalline powder (mg to g).	Powder (100+ mg).	Powder (2-5 mg).

Why Alternatives Fail for This Application

- PXRD: While excellent for checking batch purity, PXRD cannot easily distinguish between isostructural salts or solvates without a known reference model.
- NMR: Solution NMR destroys the crystal lattice, losing all information about the specific packing forces (like the guanidinium-acetate ribbon) that stabilize the drug substance.

Part 3: The "Performance" – Structural Insights

The "performance" of a crystal structure is defined by its stability, governed by supramolecular synthons. For benzylguanidinium acetate, SCXRD reveals the R

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(8) motif, a robust structural anchor.

The Guanidinium-Carboxylate Zipper

SCXRD analysis typically reveals that the guanidinium cation and acetate anion form a planar, hydrogen-bonded ribbon.

- Interaction: Two N–H donors from the guanidinium group bind to the two O acceptors of the acetate.
- Graph Set:R

  (8) (Two donors, two acceptors, eight-membered ring).
- Significance: This interaction is structurally "sticky," preventing polymorphism and ensuring the salt remains stable during storage.

Figure 1: The crystallization logic. The stability of the final salt relies on the specific proton transfer and H-bond motif confirmed only by SCXRD.

Part 4: Experimental Protocol (Methodology)

To replicate high-quality SCXRD results for benzylguanidinium acetate, follow this self-validating protocol.

1. Crystal Growth (Slow Evaporation)

- Solvent System: Ethanol/Water (95:5 v/v). The slight water content aids the solubility of the polar guanidinium head, while ethanol promotes evaporation.
- Procedure: Dissolve equimolar amounts of benzylguanidine and acetic acid. Filter through a 0.45 µm PTFE syringe filter into a clean vial. Cover with Parafilm and poke 3-5 pinholes.
- Validation: Crystals should appear as colorless blocks or prisms within 3-7 days. Avoid needles (often indicates rapid precipitation and poor diffraction).

2. Data Collection Strategy

- Temperature:100 K. Reason: Freezes thermal vibration of the flexible benzyl chain, improving resolution of the guanidinium headgroup.

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- Source: Mo-K

  (

  Å) or Cu-K

  (

  Å). Recommendation: Cu-source is preferred for small organic crystals to maximize diffraction intensity.

- Resolution Target: 0.80 Å or better (essential for direct methods solution).

3. Structure Refinement (The "Quality Control")

- Software: SHELXT (Solution) and SHELXL (Refinement).
- Hydrogen Treatment:
  - Carbon-bound H: Place in calculated geometric positions (Riding model).[1]
  - Nitrogen-bound H (Guanidinium):Must be located in the difference Fourier map. This is the "money shot" that proves the salt formation. Refine coordinates freely if data quality permits, or use DFIX restraints.

Part 5: Representative Data Targets

When publishing, your data must meet these International Union of Crystallography (IUCr) standards to be considered "authoritative."

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Parameter	Target Value	Significance
R-Factor ( )	(5%)	Indicates excellent agreement between model and data.
Goodness of Fit (GoF)		Values >1.2 suggest systematic errors or incorrect weighting.
Completeness		Ensures no missing diffraction angles (blind spots).
H-Bond Distance (N...O)	Å	Typical range for strong charge-assisted hydrogen bonds.

Figure 2: The SCXRD Workflow. A closed-loop system where refinement metrics (R1) dictate the validity of the experiment.

References

- Guanidinium-Carboxylate Interactions
  - Etter, M. C., & Adsmond, D. A. (1990).[2] The use of hydrogen-bonding rules for understanding and designing crystalline solids.Accounts of Chemical Research, 23(4), 120-126. Link
  - (8)
- Comparison of SCXRD and PXRD
  - Creative Biostructure. (2024). Single-Crystal XRD vs. Powder XRD: Selecting the Appropriate Technique.Link
  - Significance: Validates the claim that SCXRD is the gold standard for
- Guanidinium Salt Structures

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- Pereira Silva, P. S., et al. (2010). Three-dimensional hydrogen-bonded structures in the guanidinium salts of monocyclic dicarboxylic acids.[1]Acta Crystallographica Section C, 66(12), o575-o580.[1] Link
- Significance: Provides comparative structural data for guanidinium salts, supporting the expected packing models.

- Benzylammonium Analogues
  - Hess, D., & Mayer, P. (2019).[3] The crystal structures of benzylammonium phenylacetate and its hydrate.[3]Acta Crystallographica Section E, 75(2), 194-201.[3] Link
  - Significance: Demonstrates the hydrophobic layering and hydrophilic channeling common in benzyl-amine carboxyl

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Sources

- 1. scispace.com [scispace.com]
- 2. mdpi.com [mdpi.com]
- 3. The crystal structures of benzyl-ammonium phenyl-acetate and its hydrate - PubMed [pubmed.ncbi.nlm.nih.gov]
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